Physicochemical Properties and Synthesis

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Compound of Interest

Compound Name:	*5-Amino-2-iodopyridine*
CAS No.:	*29958-12-1*
Cat. No.:	*B1271062*

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5-Amino-2-iodopyridine, also known as 6-iodopyridin-3-amine, is a solid at room temperature and is valued for the distinct reactivity of its two functional groups: the nucleophilic amino group and the electrophilic carbon-iodine bond, which is highly susceptible to palladium-catalyzed cross-coupling.[1]

Property	Value
CAS Number	29958-12-1[1]
Molecular Formula	$C_5H_5IN_2$[1]
Molecular Weight	220.01 g/mol [1]
Appearance	White to brown crystals or powder[2]
Melting Point	128-131 °C (for isomer 2-Amino-5-iodopyridine) [3][4][5]
Solubility	Insoluble in water[6]

Synthesis Pathway

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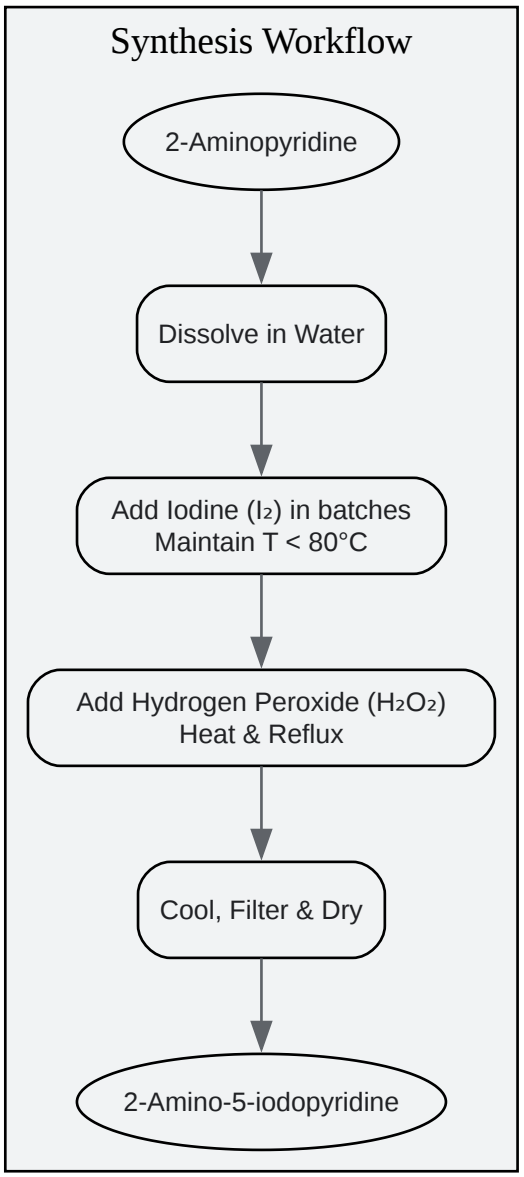
The synthesis of amino-iodopyridines is typically achieved through the direct iodination of an aminopyridine precursor. A robust and environmentally conscious method for the synthesis of the isomeric 2-Amino-5-iodopyridine involves the iodination of 2-aminopyridine using iodine and hydrogen peroxide in an aqueous medium, avoiding the use of organic solvents.[7] A similar electrophilic aromatic substitution strategy can be conceptualized for synthesizing **5-Amino-2-iodopyridine** from 5-aminopyridine, although reaction conditions would require optimization to favor iodination at the C2 position.



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Caption: General workflow for the synthesis of amino-iodopyridines.

Experimental Protocol: Synthesis of 2-Amino-5-iodopyridine

This protocol is a self-validating system for producing high-purity material, adapted from established green chemistry procedures.[7]

- Preparation: Dissolve 2-aminopyridine in water within a reaction vessel equipped with a stirrer and temperature control.[7]
- Iodination: While stirring, add solid iodine in 3-5 portions. It is critical to control the temperature during this exothermic addition, keeping it below 80°C.[7]
- Hold Period: After the final iodine addition, maintain the reaction mixture at 80-90°C for 1-3 hours to ensure complete reaction.[7]
- Oxidation: Carefully add hydrogen peroxide (28-32% aqueous solution) dropwise. This step regenerates the active iodinating species. Continue to maintain the temperature for another 1-4 hours.[7]
- Work-up: Heat the mixture to reflux for approximately 30 minutes. Subsequently, cool the mixture and collect the precipitated product by filtration.[7]
- Purification: Wash the filter cake with ice-cold water to remove residual salts and impurities, then dry to obtain the final product.[7]

Core Reactivity: A Hub for Molecular Elaboration

The true utility of **5-Amino-2-iodopyridine** lies in its capacity to undergo palladium-catalyzed cross-coupling reactions. The carbon-iodine bond at the 2-position is an excellent electrophilic partner for a variety of transformations, enabling the construction of C-C and C-N bonds with high efficiency and selectivity.

Suzuki-Miyaura Coupling: Forging C(sp^2)-C(sp^2) Bonds

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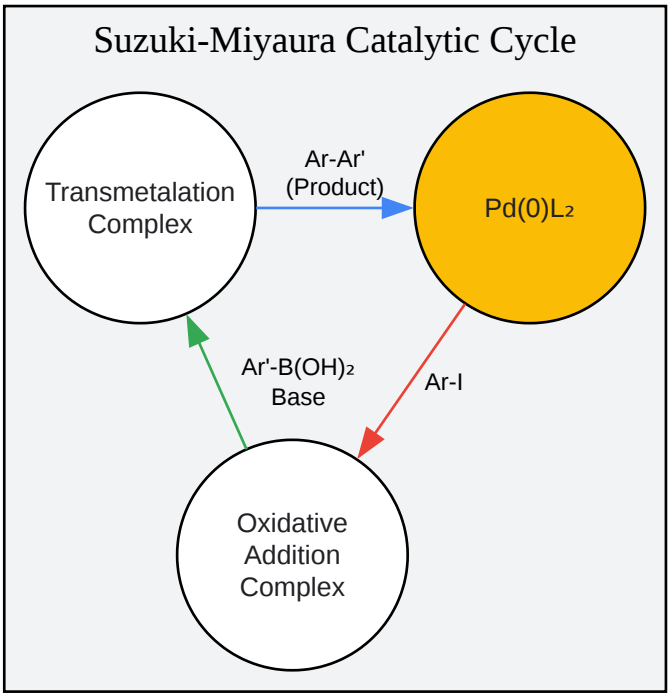
The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, allowing for the formation of biaryl structures. In this context, **5-Amino-2-iodopyridine** is coupled with an arylboronic acid. The C-I bond is significantly more reactive than analogous C-Br or C-Cl bonds, often allowing for milder reaction conditions and lower catalyst loadings.[8][9]



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Caption: The catalytic cycle of the Suzuki-Miyaura coupling reaction.

Expert Insight: The choice of base (e.g., K_2CO_3, Cs_2CO_3) is critical. It activates the boronic acid, forming a more nucleophilic boronate species, which facilitates the transmetalation step—the transfer of the aryl group from boron to palladium.[10]

Representative Protocol: Suzuki-Miyaura Coupling

This protocol is adapted from methodologies developed for halo-pyridines.[8]

- Vessel Preparation: In an oven-dried reaction vessel, combine **5-Amino-2-iodopyridine** (1.0 equiv.), the desired arylboronic acid (1.5 equiv.), a palladium catalyst such as [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$) (3-5 mol%), and potassium carbonate (2.0 equiv.).[8]

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- Inert Atmosphere: Evacuate the vessel and backfill with an inert gas (e.g., Argon or Nitrogen). This is crucial to prevent the oxidation and deactivation of the Pd(0) active catalyst.
- Solvent Addition: Add a degassed solvent, such as a mixture of 1,4-dioxane and water, via syringe.[8]
- Reaction: Heat the mixture to 80-90°C with vigorous stirring.[8]
- Monitoring & Work-up: Monitor the reaction's progress by TLC or LC-MS. Upon completion, cool the mixture, dilute with ethyl acetate, and wash with water. The organic layer is then dried and concentrated, and the crude product is purified by column chromatography.[8]

Parameter	Recommended Conditions	Rationale
Catalyst	$Pd(dppf)Cl_2$, $Pd(PPh_3)_4$	Dppf is a robust ligand stabilizing the Pd center.
Ligand	dppf, PPh_3	Electron-rich phosphines facilitate oxidative addition.
Base	K_2CO_3, Cs_2CO_3, K_3PO_4	Activates the boronic acid for transmetalation.
Solvent	Dioxane/H_2O, DME, Toluene	Aprotic polar solvents are generally effective.
Temperature	80-110 °C	Provides thermal energy to overcome activation barriers.

Sonogashira Coupling: Constructing $C(sp^2)$-$C(sp)$ Bonds

The Sonogashira coupling enables the direct linkage of the pyridine ring to a terminal alkyne, a valuable transformation for creating rigid molecular scaffolds found in many pharmaceuticals and materials.[11] The reaction traditionally uses a dual-catalyst system of palladium and copper(I).[12]

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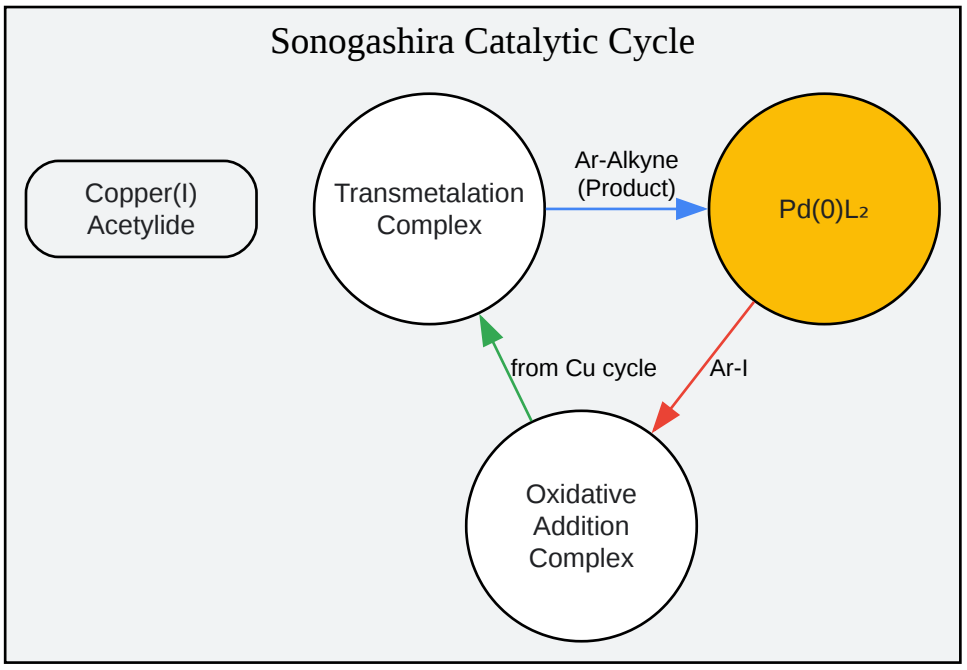

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Caption: Simplified catalytic cycle for the Sonogashira coupling.

Expert Insight: The copper co-catalyst (typically CuI) reacts with the terminal alkyne to form a copper(I) acetylide intermediate. This species is more reactive and readily undergoes transmetalation with the palladium complex, preventing undesirable alkyne homocoupling (Glaser coupling).[11] Copper-free protocols have been developed but often require specific ligands or conditions.[11][12]

Representative Protocol: Sonogashira Coupling

This protocol is based on general procedures for coupling aryl halides with terminal alkynes.[13]

- Vessel Preparation: To a reaction vessel under an inert atmosphere, add **5-Amino-2-iodopyridine** (1.0 equiv.), $Pd(PPh_3)_2Cl_2$ (2-5 mol%), and Copper(I) iodide (3-5 mol%).
- Reagent Addition: Add a degassed solvent such as DMF or an amine like triethylamine, followed by the terminal alkyne (1.2-1.5 equiv.). The amine acts as both a solvent and the base required to neutralize the HI byproduct.[14]

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- Reaction: Stir the mixture at room temperature or with gentle heating (e.g., 60-100°C) until the starting material is consumed (monitored by TLC or LC-MS).[13]
- Work-up: Upon completion, dilute the reaction mixture with an organic solvent like ethyl acetate and wash with aqueous ammonium chloride solution to remove copper salts. The organic layer is dried, concentrated, and purified by chromatography.

Parameter	Recommended Conditions	Rationale
Pd Catalyst	$Pd(PPh_3)_2Cl_2$, $Pd(OAc)_2$	Pre-catalysts that form the active Pd(0) species in situ.
Cu Co-catalyst	CuI	Forms the copper acetylide for efficient transmetalation.
Base	Et_3N, DiPEA	Acts as both a base and often as the solvent.
Solvent	Et_3N, DMF, THF	Solvent choice depends on substrate solubility and temperature.
Temperature	25-100 °C	The high reactivity of the C-I bond allows for mild conditions.

Buchwald-Hartwig Amination: Assembling $C(sp^2)$-N Bonds

The Buchwald-Hartwig amination is a powerful method for forming carbon-nitrogen bonds, a critical step in the synthesis of countless pharmaceuticals.[15] This reaction couples **5-Amino-2-iodopyridine** with a primary or secondary amine. Note that the existing amino group on the pyridine ring might necessitate the use of specific ligands to prevent catalyst inhibition or self-coupling, or in some cases, may require a protecting group strategy.

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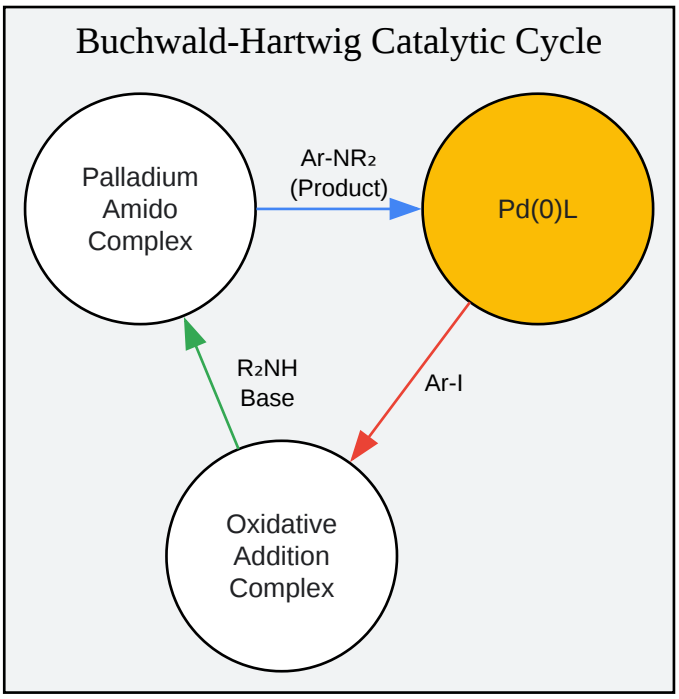

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Caption: The catalytic cycle of the Buchwald-Hartwig amination.

Expert Insight: The choice of ligand is paramount in Buchwald-Hartwig amination. Bulky, electron-rich phosphine ligands (e.g., Xantphos, SPhos, RuPhos) are essential. They promote the reductive elimination step, which is often rate-limiting, and prevent the formation of inactive palladium complexes.[15][16] A strong, non-nucleophilic base like NaOtBu or LHMDS is required to deprotonate the amine, forming the active nucleophile.[17]

Representative Protocol: Buchwald-Hartwig Amination

This protocol is adapted from established methods for aryl halides.[17]

- Vessel Preparation: In a glovebox or under an inert atmosphere, charge an oven-dried Schlenk tube with a palladium precatalyst (e.g., $Pd_2(dba)_3$ or $Pd(OAc)_2$), a suitable phosphine ligand (e.g., Xantphos), and a strong base such as sodium tert-butoxide (NaOtBu).[17]
- Reagent Addition: Add **5-Amino-2-iodopyridine** (1.0 equiv.) and an anhydrous, degassed aprotic solvent like toluene or dioxane.[17]

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- Nucleophile Addition: Add the amine coupling partner (1.2 equiv.) via syringe.
- Reaction: Seal the vessel and heat with vigorous stirring to 80-110 °C.
- Monitoring & Work-up: Monitor the reaction by LC-MS. After completion, cool the mixture, dilute with ethyl acetate, and filter through a pad of celite to remove palladium residues. Wash the filtrate with water and brine, then dry, concentrate, and purify the product via column chromatography.[17]

Parameter	Recommended Conditions	Rationale
Catalyst	$Pd(OAc)_2$, $Pd_2(dba)_3$	Common Pd(0) or Pd(II) precatalysts.
Ligand	Xantphos, RuPhos, SPhos	Bulky, electron-rich ligands that promote reductive elimination.
Base	NaOtBu, K_3PO_4, LHMDS	Strong, non-nucleophilic base to deprotonate the amine.
Solvent	Toluene, Dioxane, THF	Anhydrous, aprotic solvents are required.
Temperature	80-110 °C	To drive the reaction to completion.

Applications in Drug Discovery and Materials Science

5-Amino-2-iodopyridine is a valuable intermediate in the synthesis of a wide range of functional molecules.[4][18]

- Pharmaceuticals: It serves as a precursor for compounds with potential antiviral and anticancer properties.[4][18][19] The aminopyridine scaffold is a common feature in kinase inhibitors and other targeted therapies. Its derivatives have also been investigated as ligands for detecting beta-amyloid plaques in the context of Alzheimer's disease research.[3] It is also an intermediate in the synthesis of the antitumor antibiotic L-azatyrosine.[6]

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- Biochemical Research: The molecule can be used as a probe to investigate biochemical pathways and mechanisms, aiding in the development of targeted therapies.[4][18]
- Materials Science: The ability to introduce diverse functionality through cross-coupling makes it a useful building block for advanced polymers, coatings, and other functional materials.[18][19]

Safety and Handling

5-Amino-2-iodopyridine should be handled with appropriate safety precautions.

- Hazards: It is classified as an irritant, causing skin and serious eye irritation.[3][20] It may also cause respiratory irritation.[3][21]
- Personal Protective Equipment (PPE): Always wear safety glasses, chemical-resistant gloves, and a lab coat when handling this compound.[3][21] Work in a well-ventilated area or a chemical fume hood.[21]
- Storage: Store in a tightly closed container in a cool, dry place.[21]
- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[21]

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